

Application Notes and Protocols: Safe Laboratory Handling of Ethyl 3-methoxyphenylacetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 3-methoxyphenylacetate

Cat. No.: B1586455

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Introduction: **Ethyl 3-methoxyphenylacetate** (CAS No. 35553-92-5) is an aromatic ester that serves as a valuable intermediate and building block in the synthesis of more complex molecules, particularly within the pharmaceutical and fragrance industries. Its structural motif is found in various biologically active compounds. Given that comprehensive toxicological data for this specific compound is not widely established, a rigorous and proactive approach to safety is paramount.^{[1][2]} This guide is designed for researchers, scientists, and drug development professionals, providing a framework for safe handling based on established chemical safety principles and data from structurally related compounds. The protocols herein are built on a self-validating system of risk assessment, control implementation, and emergency preparedness.

Section 1: Hazard Identification and Risk Assessment

The cornerstone of safe laboratory practice is a thorough understanding of the potential hazards. For **Ethyl 3-methoxyphenylacetate**, direct and comprehensive GHS classification is not consistently available across all databases. Therefore, our risk assessment must be conservative, incorporating data from close structural analogs to anticipate potential hazards. Structurally similar compounds, such as other methoxyphenylacetate esters, are classified as flammable or combustible liquids and may cause irritation.^{[3][4][5]} It is prudent to treat **Ethyl 3-**

methoxyphenylacetate as a substance with, at a minimum, the potential for skin, eye, and respiratory irritation, and to handle it as a potential combustible liquid.

1.1: Chemical and Physical Properties

A clear understanding of the substance's physical properties is critical for anticipating its behavior under laboratory conditions and for planning safe storage and handling.

| Property | Value | Source |
|-------------------|---|---|
| Chemical Name | Ethyl 3-methoxyphenylacetate | Echemi[1] |
| CAS Number | 35553-92-5 | Echemi[1] |
| Molecular Formula | C ₁₁ H ₁₄ O ₃ | PubChem[4] |
| Molecular Weight | 194.23 g/mol | PubChem[4] |
| Appearance | Data not specified; handle as liquid or low-melting solid. | N/A |
| Boiling Point | Data not specified for this isomer. | N/A |
| Flash Point | Data not specified; related isomers range from 46°C to 102°C. Handle as a combustible liquid. | Cole-Parmer[3], Thermo Fisher Scientific[6] |
| Solubility | Insoluble in water (predicted for related compounds). | PubChem[7] |

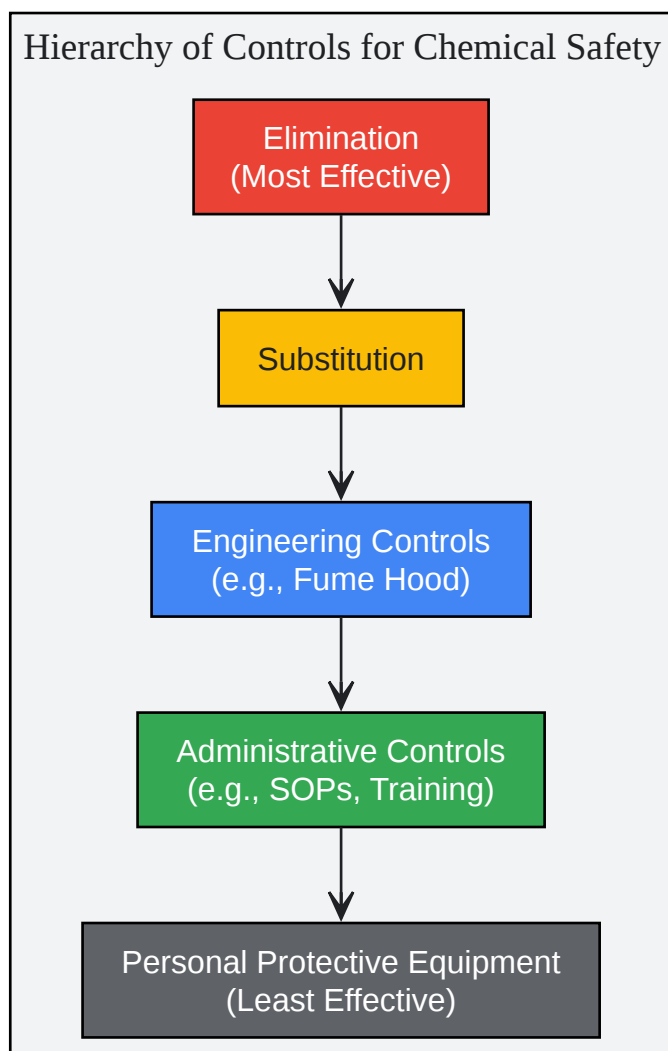
1.2: Potential Hazard Profile

This profile is compiled from Safety Data Sheets (SDS) for the target compound and its isomers. The absence of a hazard statement does not imply the absence of risk.

| Hazard Type | Potential Effect & Justification |
|---|---|
| Acute Toxicity (Oral, Dermal, Inhalation) | No specific data is available; however, ingestion, inhalation of vapors, and skin contact should be avoided as a standard precaution.[1][8] |
| Skin Corrosion/Irritation | May cause skin irritation. Prolonged or repeated contact should be avoided. A related compound, ethyl-2-(4-hydroxy-3-methoxyphenyl)acetate, is a known skin irritant.[7] |
| Serious Eye Damage/Irritation | May cause eye irritation upon direct contact.[1] A related compound is a known serious eye irritant.[7] |
| Respiratory Irritation | Vapors or mists may cause respiratory irritation. [1] A related compound is known to cause respiratory irritation.[7] |
| Flammability | While data is not available for this isomer, related compounds are flammable or combustible liquids.[3][4][5] Therefore, it must be kept away from ignition sources.[9][10] |
| Chemical Reactivity | Incompatible with strong oxidizing agents and bases.[5][8] |

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

The most effective way to mitigate risk is to follow the hierarchy of controls, which prioritizes eliminating or reducing the hazard at its source.



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References

- 1. echemi.com [echemi.com]
- 2. capotchem.com [capotchem.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 4. Ethyl 4-methoxyphenylacetate | C₁₁H₁₄O₃ | CID 84174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. Ethyl homovanillate | C₁₁H₁₄O₄ | CID 108965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. fishersci.com [fishersci.com]
- 10. download.basf.com [download.basf.com]
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